

# Investigating the Downstream Targets of CHD1L Signaling: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CHD1Li 6.11

Cat. No.: B10829474

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Chromodomain Helicase DNA-binding protein 1-Like (CHD1L), also known as ALC1, is a chromatin remodeling enzyme that plays a crucial role in various cellular processes, including DNA damage repair, transcriptional regulation, and cell cycle progression.<sup>[1][2]</sup> Its dysregulation has been increasingly implicated in the development and progression of numerous human cancers, making it a compelling target for therapeutic intervention.<sup>[1]</sup> This technical guide provides a comprehensive overview of the known downstream targets of CHD1L signaling, detailed experimental protocols for their investigation, and a summary of quantitative data to facilitate further research and drug development efforts.

## Core Signaling Pathways and Downstream Targets

CHD1L exerts its influence through a complex network of signaling pathways, ultimately impacting gene expression and cellular behavior. The primary mechanism of CHD1L activation involves its recruitment to sites of DNA damage by Poly (ADP-ribose) polymerase 1 (PARP1).<sup>[3]</sup> Upon binding to poly(ADP-ribose) chains synthesized by PARP1, CHD1L undergoes a conformational change that activates its ATPase and chromatin remodeling activity.<sup>[4]</sup> This allows for the local relaxation of chromatin, facilitating the recruitment of DNA repair machinery.<sup>[1]</sup>

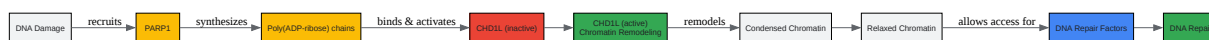
Beyond its role in the DNA damage response, CHD1L functions as a transcriptional regulator, directly and indirectly influencing the expression of a host of downstream target genes involved in key cellular processes.

## Data Summary: Key Downstream Targets of CHD1L

Target Gene	Cellular Process	Effect of CHD1L	Cancer Type	Reference
SPOCK1	Apoptosis, Invasion, Metastasis	Upregulation	Hepatocellular Carcinoma	[5][6]
MDM2	Cell Cycle Progression, Apoptosis	Upregulation	Breast Cancer	[2][7]
TCTP	Mitosis, Chromosome Segregation	Upregulation	Hepatocellular Carcinoma	[8]
ARHGEF9	Cell Motility, Invasion, EMT	Upregulation	Hepatocellular Carcinoma	[9]
$\beta$ -catenin	Cell Proliferation, Stemness	Activation (via Wnt pathway)	Pancreatic Cancer	[10][11]
Akt	Survival, Proliferation	Activation (via PI3K pathway)	Multiple	[1][6]
ZKSCAN3	Autophagy, Migration	Downregulation	Hepatocellular Carcinoma	[12]
Nur77	Apoptosis	Inhibition of translocation	Multiple	[1]

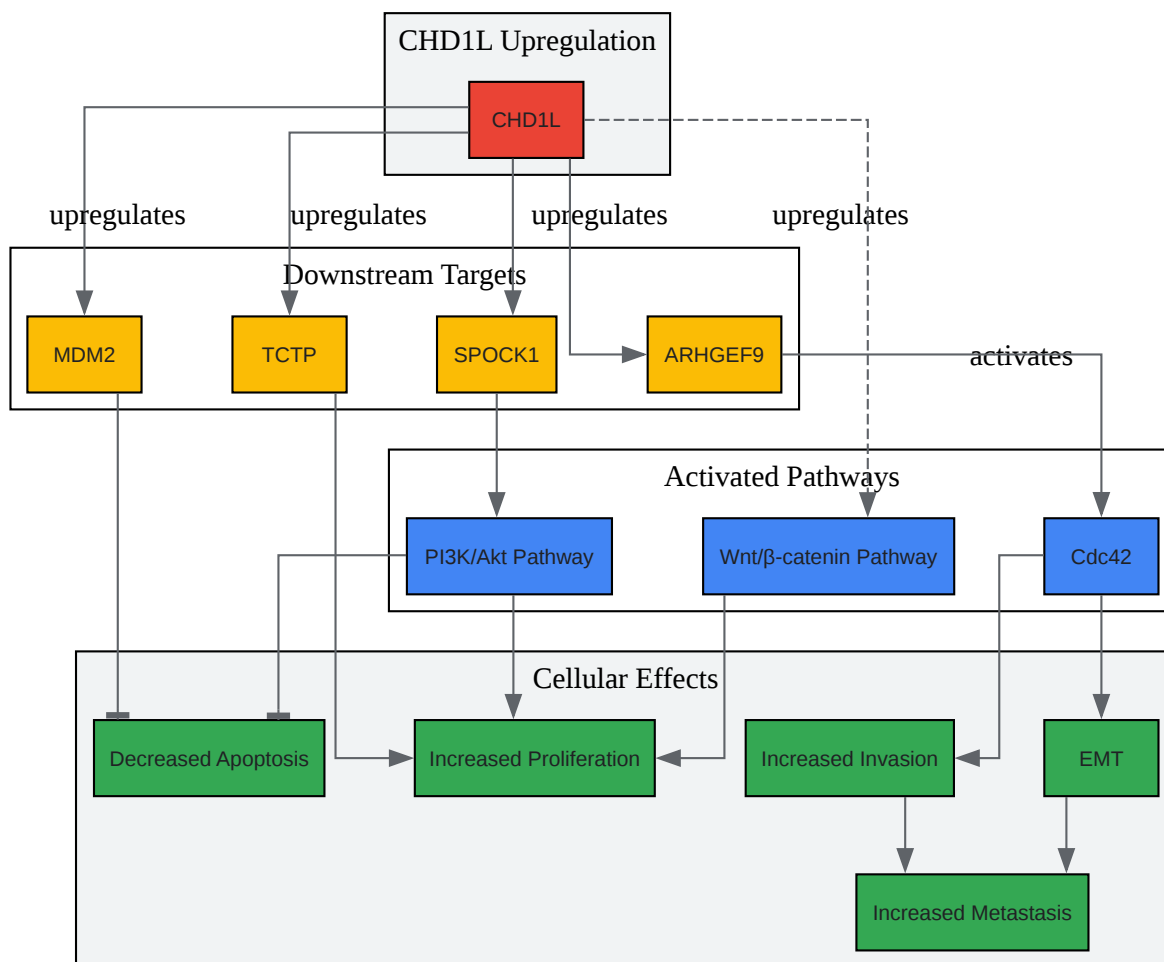
## Signaling Pathway Diagrams

To visually represent the complex interactions within the CHD1L signaling network, the following diagrams have been generated using the DOT language.



[Click to download full resolution via product page](#)

## CHD1L in DNA Damage Repair





- 1. CHD1L in cancer and beyond: structure, oncogenic functions, and therapeutic potential - PMC [pmc.ncbi.nlm.nih.gov]
- 2. CHD1L promotes cell cycle progression and cell motility by up-regulating MDM2 in breast cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. CHD1L Regulated PARP1-Driven Pluripotency and Chromatin Remodeling During the Early-Stage Cell Reprogramming - PMC [pmc.ncbi.nlm.nih.gov]
- 4. CHD1L Regulates Cell Survival in Breast Cancer and Its Inhibition by OTI-611 Impedes the DNA Damage Response and Induces PARthanatos [mdpi.com]
- 5. SPOCK1 is regulated by CHD1L and blocks apoptosis and promotes HCC cell invasiveness and metastasis in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. SPOCK1 Involvement in Epithelial-to-Mesenchymal Transition: A New Target in Cancer Therapy? - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Translationally controlled tumor protein induces mitotic defects and chromosome missegregation in hepatocellular carcinoma development - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. files.core.ac.uk [files.core.ac.uk]
- 10. A pan-cancer analysis reveals CHD1L as a prognostic and immunological biomarker in several human cancers - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Frontiers | WNT Ligand Dependencies in Pancreatic Cancer [frontiersin.org]
- 12. CHD1L augments autophagy-mediated migration of hepatocellular carcinoma through targeting ZKSCAN3 - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Investigating the Downstream Targets of CHD1L Signaling: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10829474#investigating-the-downstream-targets-of-chd1l-signaling]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)